

# Technical Safety & Handling Guide: 4-Chloro-8-fluoro-3-nitroquinoline

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## Compound of Interest

Compound Name: 4-Chloro-8-fluoro-3-nitroquinoline

CAS No.: 1026861-70-0

Cat. No.: B2680838

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## Executive Summary

**4-Chloro-8-fluoro-3-nitroquinoline** (CAS: 1026861-70-0) is a highly specialized heterocyclic intermediate used primarily in the synthesis of bioactive quinoline derivatives, particularly in the development of kinase inhibitors and antimalarial agents.<sup>[1]</sup> Its chemical utility stems from the 4-chloro substituent, which is activated for Nucleophilic Aromatic Substitution (

) by the adjacent electron-withdrawing 3-nitro group and the quinoline nitrogen.

This guide moves beyond the standard Safety Data Sheet (SDS) format to provide researchers with a mechanistic understanding of the compound's reactivity, toxicology, and handling requirements.

## Part 1: Chemical Identity & Physicochemical Profile<sup>[2]</sup><sup>[3]</sup>

This compound is a functionalized quinoline scaffold. The presence of the nitro group at position 3 significantly lowers the LUMO energy of the ring system, making the chlorine atom at position 4 highly labile toward nucleophiles (amines, thiols, alkoxides).

**Table 1: Substance Identification & Properties**

Property	Specification	Note
Chemical Name	4-Chloro-8-fluoro-3-nitroquinoline	
CAS Number	1026861-70-0	Verified Identifier
Molecular Formula		
Molecular Weight	226.59 g/mol	
Physical State	Solid (Crystalline Powder)	Typically yellow/off-white
Solubility	DMSO, DMF, DCM	Low water solubility
Melting Point	Not Experimentally Established	Analogous compounds melt ~100–120°C
Reactivity	High ( )	Susceptible to hydrolysis and aminolysis

*Scientific Note: Due to the specific substitution pattern, this compound lacks extensive public physicochemical data (e.g., exact vapor pressure or LogP). Researchers must treat it as a reactive electrophile capable of derivatizing biological macromolecules.*

## Part 2: Hazard Identification & Toxicology (The "Safety" Core)

### Mechanistic Toxicology

The primary hazard of **4-Chloro-8-fluoro-3-nitroquinoline** is not just passive toxicity, but its chemical reactivity.

- Mechanism: The compound acts as a hapten. The activated 4-chloro group can react with nucleophilic residues (cysteine thiols, lysine amines) on skin proteins.
- Consequence: This covalent binding can trigger immune responses, leading to Allergic Contact Dermatitis (Sensitization).

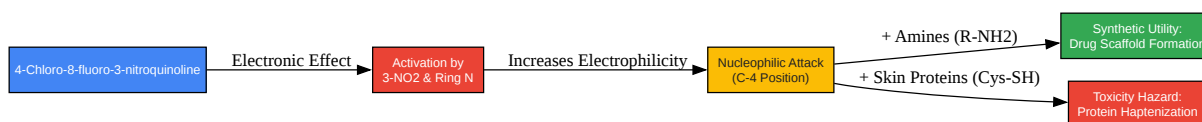
## GHS Classification (Derived)

Based on Structure-Activity Relationships (SAR) of analogous 4-chloro-3-nitroquinolines:

- Skin Corrosion/Irritation: Category 2 (H315)[2][3][4]
- Serious Eye Damage/Irritation: Category 2A (H319)[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335) [2][4]
- Skin Sensitization: Category 1 (H317) – High Probability due to reactivity

## Reactivity Pathway Diagram

The following diagram illustrates the electronic activation that drives both the compound's utility in synthesis and its toxicity profile.



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Figure 1: The dual nature of the 4-chloro reactivity. The same mechanism that allows drug synthesis causes skin sensitization.

## Part 3: Handling, Storage, & Stability[5][6]

### Stability Protocol

- Moisture Sensitivity: The C-Cl bond is susceptible to hydrolysis over time, releasing HCl and forming the 4-hydroxy impurity (inactive).
  - Requirement: Store under inert atmosphere (Argon/Nitrogen) if storing for >1 week.
- Temperature: Store at 2–8°C.
- Light: Protect from light to prevent nitro-group degradation.

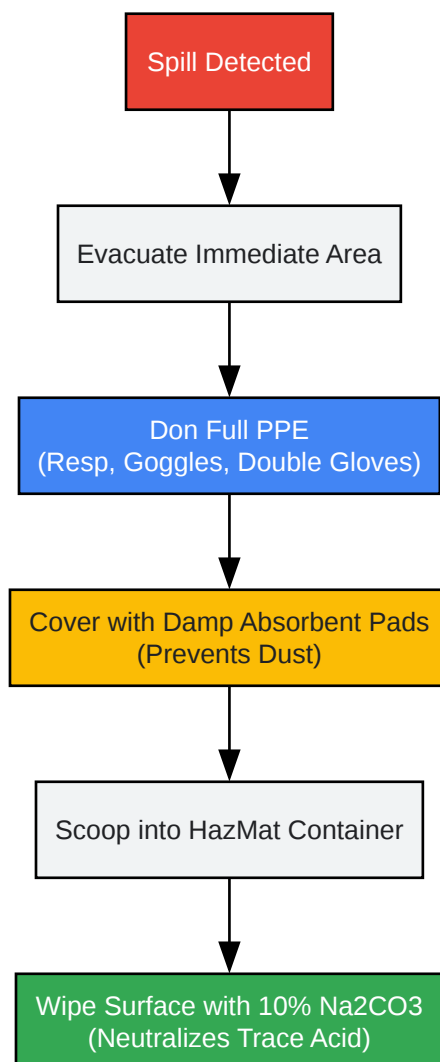
## Personal Protective Equipment (PPE) Matrix

Hazard Zone	Required PPE	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of dust which causes mucosal irritation.
Ocular	Chemical Splash Goggles	Standard safety glasses are insufficient for reactive powders.
Dermal	Nitrile Gloves (Double gloving recommended)	Prevents sensitization via skin absorption.
Engineering	Fume Hood (Class II)	Mandatory for all open handling.

## Part 4: Emergency Response & Waste Management[1]

### Spill Response Workflow

In the event of a solid spill, avoid generating dust.[1][5] Do not sweep dry.



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Figure 2: Step-by-step decision tree for safely managing a solid spill of reactive quinolines.

## First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[5][6] Do not rub. The mechanical friction combined with chemical irritation can cause corneal abrasion.
- Skin Contact: Wash with soap and water.[3][5][6] Avoid organic solvents (ethanol, DMSO) as they may increase transdermal absorption of the compound.
- Inhalation: Move to fresh air. If wheezing occurs (sensitization sign), seek medical attention immediately.

## Part 5: Research Application (Synthesis Workflow)

Context: The researcher typically employs this compound to introduce the 8-fluoro-3-nitroquinoline core into a molecule via displacement of the chlorine.

### Protocol: Nucleophilic Aromatic Substitution ( )

Objective: Synthesis of 4-amino-8-fluoro-3-nitroquinoline derivatives.

- Preparation: Dissolve **4-Chloro-8-fluoro-3-nitroquinoline** (1.0 eq) in anhydrous THF or DMF.
- Base Addition: Add a non-nucleophilic base like DIPEA (Diisopropylethylamine) or TEA (Triethylamine) (1.2–1.5 eq) to scavenge the HCl byproduct.
  - Scientific Insight: Using a nucleophilic base (like Pyridine) can lead to side reactions at the activated 4-position.
- Nucleophile Addition: Add the amine substrate (1.0–1.1 eq) dropwise at 0°C to control the exotherm.
- Reaction Monitoring: Warm to Room Temperature (RT). Monitor via TLC/LC-MS.
  - Expectation: The reaction is usually fast (< 4 hours) due to the 3-nitro activation.
- Workup: Dilute with water (precipitates the product) or extract with Ethyl Acetate.

## References

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